

4-Bromothioanisole material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Bromothioanisole

Cat. No.: B094970

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An In-Depth Technical Guide to the Material Safety Data Sheet for **4-Bromothioanisole**

This technical guide provides a comprehensive overview of the safety, handling, and toxicological information for **4-Bromothioanisole**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the compound's properties and associated hazards.

Chemical Identification

4-Bromothioanisole is an organosulfur compound used in laboratory settings for chemical synthesis.^{[1][2]} It is also identified as a urinary metabolite of bromobenzene in rats.^[2]

Identifier	Value
Chemical Name	4-Bromothioanisole
Synonyms	4-Bromophenyl methyl sulfide, 1-Bromo-4-(methylthio)benzene, p-Bromothioanisole[1][3][4]
CAS Number	104-95-0[1][3]
EC Number	203-255-8[4]
Molecular Formula	C ₇ H ₇ BrS[3][5]
Molecular Weight	203.10 g/mol [4]
Chemical Structure	BrC ₆ H ₄ SCH ₃

Physical and Chemical Properties

The physical and chemical properties of **4-Bromothioanisole** are essential for its proper handling and storage in a laboratory setting. It is described as a white to beige low melting crystalline mass or solid with a characteristic stench.[2][3][5]

Property	Value
Appearance	White to beige solid or low melting crystalline mass[2][3][5]
Odor	Stench[1][3]
Melting Point	38-40 °C[2][5]
Boiling Point	128-130 °C at 10 mmHg[2][5]
Flash Point	> 110 °C (> 230 °F)[3][5]
Density	1.5027 (estimate)[5]
Vapor Pressure	0.0537 mmHg at 25°C[5]

Hazard Identification and GHS Classification

4-Bromothioanisole is classified as hazardous under the OSHA Hazard Communication Standard.^[1] The primary hazards are related to irritation and acute oral toxicity.^{[1][3][6]}

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed ^{[4][6][7]}
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation ^{[1][3][6]}
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation ^{[1][3][6]}
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation ^{[1][3][6]}

GHS Pictogram:

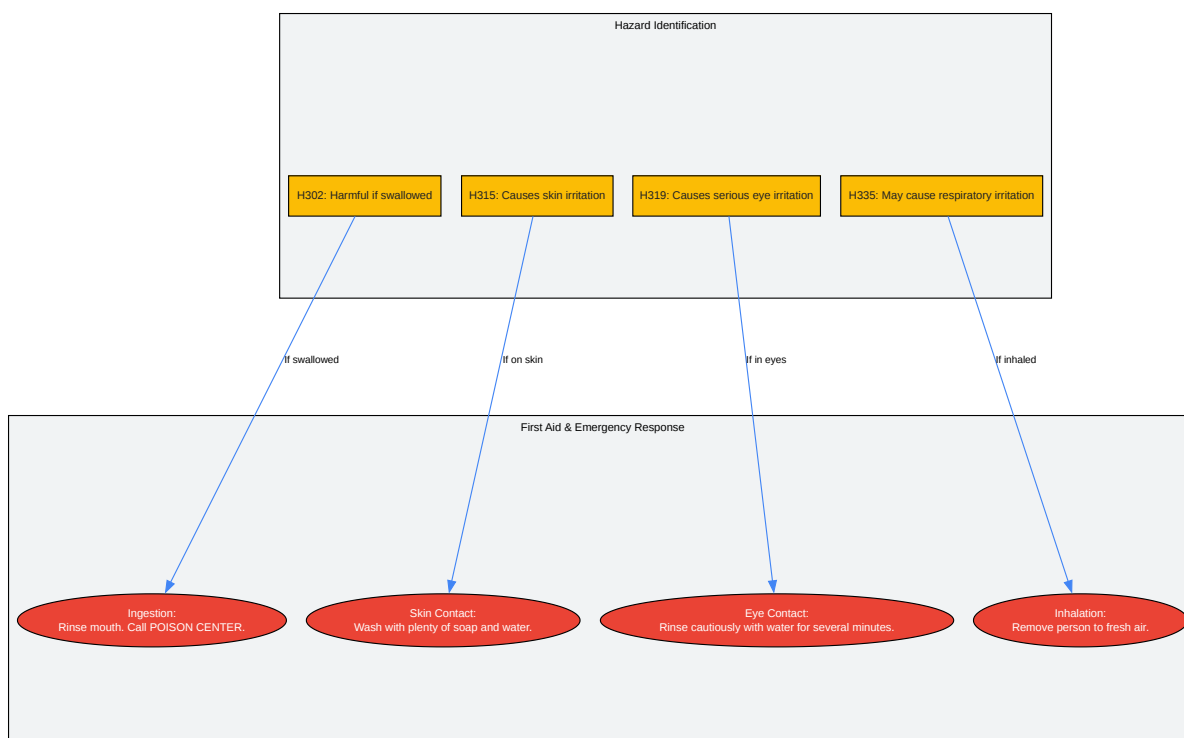
- GHS07 (Exclamation Mark)^[7]

Signal Word:

- Warning^{[1][3][7]}

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280^{[3][6][8]}
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P362+P364^{[3][6][8]}
- Storage: P403+P233, P405^{[3][6]}
- Disposal: P501^{[3][6]}



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Caption: Logical flow from hazard identification to first aid response.

Toxicological Information

While specific acute toxicity data like LD50 values for **4-Bromothioanisole** are not readily available in the provided safety sheets, its GHS classification as "Acute Toxicity, Oral, Category 4" provides a basis for understanding its potential harm.^{[3][7]} The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.^{[1][3]}

Note on Signaling Pathways: The provided Material Safety Data Sheets do not contain information regarding specific biological signaling pathways affected by **4-Bromothioanisole**. This level of mechanistic detail is beyond the scope of standard regulatory safety documentation.

First-Aid Measures

Immediate first-aid measures are critical upon exposure.[\[1\]](#)[\[3\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If symptoms persist, call a physician. If not breathing, give artificial respiration. [1] [3]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. [1] [3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. [1] [3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately. [3] [9]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are essential to minimize exposure risks.

Handling:

- Wear personal protective equipment (PPE).[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Avoid contact with skin, eyes, or clothing.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

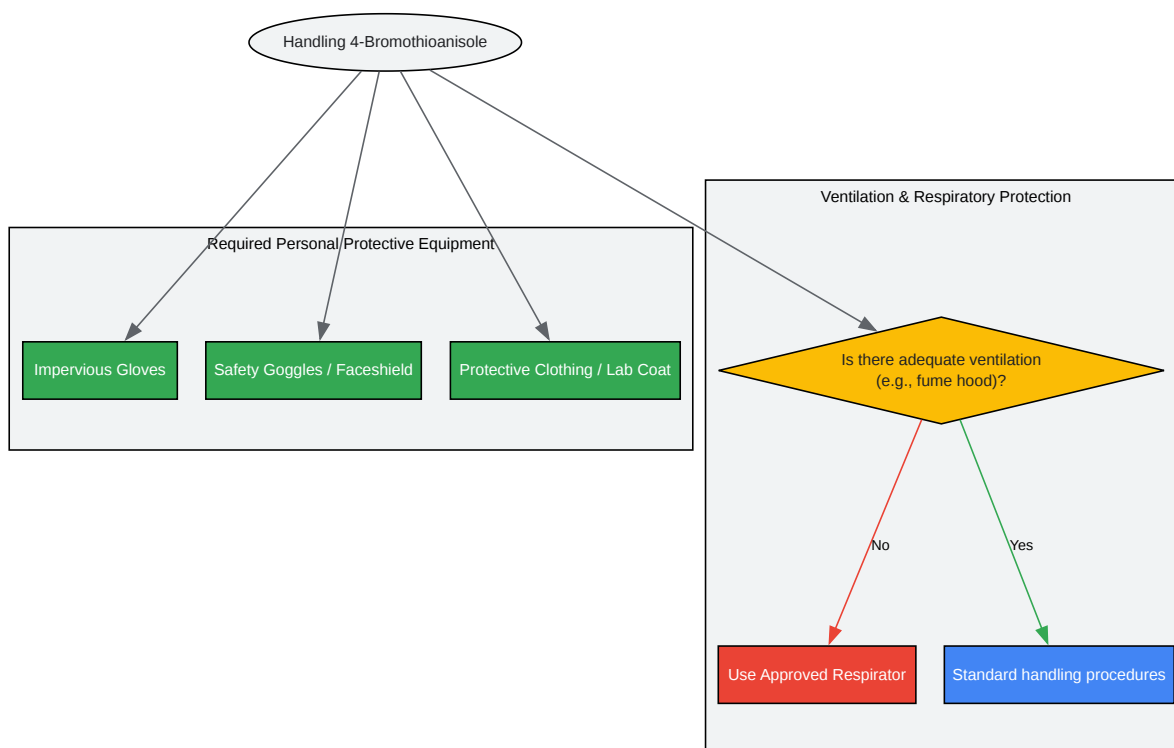
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)
- Store locked up.[\[6\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[1\]](#)[\[10\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[\[1\]](#)
- Skin Protection: Wear impervious gloves and protective clothing.[\[1\]](#)
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[1\]](#)



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Caption: Decision workflow for selecting appropriate PPE.

Stability and Reactivity

- Reactivity: No specific reactivity hazards are identified.
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Incompatible products, excess heat, and dust formation.[1]
- Incompatible Materials: Strong oxidizing agents, strong acids.[1][10]
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides, and hydrogen bromide.[1][3]

Experimental Protocols

The hazard classifications are determined by standardized experimental protocols. While the specific reports for **4-Bromothioanisole** are not provided in the MSDS, the methodologies follow established guidelines.

Representative Protocol for Skin Irritation (GHS Category 2):

This protocol is based on OECD Test Guideline 404 for Acute Dermal Irritation/Corrosion.

- Objective: To determine the potential of a substance to cause reversible inflammatory changes to the skin.[\[11\]](#)
- Test System: Healthy young adult albino rabbits are typically used.
- Procedure:
 - A small area (approx. 6 cm²) of the animal's dorsal skin is clipped free of fur.
 - 0.5 g of the test substance (if solid) is applied to a small patch of gauze.
 - The patch is applied to the prepared skin and held in place with a semi-occlusive dressing for a 4-hour exposure period.[\[11\]](#)[\[12\]](#)
 - After 4 hours, the patch is removed, and the skin is cleansed to remove any residual test substance.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[11\]](#)
- Classification: A substance is classified as a Category 2 irritant if it produces a mean score of ≥ 2.3 and ≤ 4.0 for erythema or edema in at least 2 of 3 tested animals, or if inflammation persists to the end of the 14-day observation period.[\[11\]](#)[\[13\]](#)

Representative Protocol for Flash Point Determination (Closed-Cup Method):

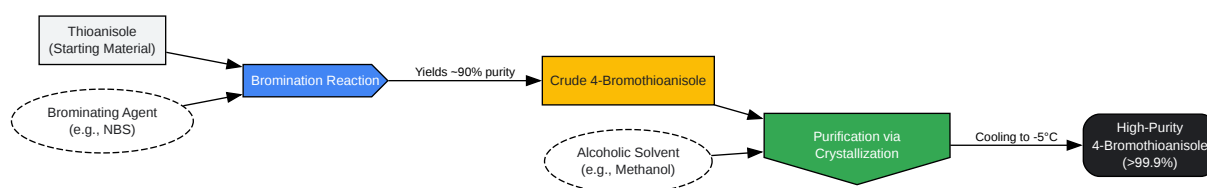
This protocol is based on standard methods like ASTM D93 (Pensky-Martens Closed Cup Method).[\[14\]](#)[\[15\]](#)

- Objective: To determine the lowest temperature at which the vapors of a liquid will ignite when an ignition source is introduced.[16][17]
- Apparatus: A Pensky-Martens closed-cup tester, which consists of a covered sample cup with a port for an ignition source and a stirring mechanism.[14]
- Procedure:
 - The sample is placed into the test cup.
 - The lid is secured, enclosing the sample.
 - The sample is heated at a slow, constant rate while being stirred.[14]
 - At regular temperature intervals, the ignition source (a small flame) is introduced into the vapor space above the liquid through the port in the lid.[14][17]
- Determination: The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite with a distinct flash inside the cup.[15] For **4-Bromothioanisole**, this temperature is reported to be above 110 °C.[3]

Synthesis Workflow

A patented process describes a method for producing high-purity **4-Bromothioanisole**.[18]

The following diagram illustrates a simplified workflow based on this process.



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Caption: Simplified workflow for the synthesis of **4-Bromothioanisole**.

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